

Mitigating degradation of PZT actuators under high electric fields

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lead;titanium

Cat. No.: B14246246

[Get Quote](#)

Technical Support Center: PZT Actuators

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on mitigating the degradation of PZT (lead zirconate titanate) actuators when operated under high electric fields.

Troubleshooting Guides

This section addresses common issues encountered during experiments involving PZT actuators.

Issue 1: No or Reduced Actuator Displacement

- Symptom: The actuator does not produce the expected displacement or shows no movement at all when a voltage is applied.
- Possible Causes & Solutions:
 - Improper Electrical Connection: Ensure the actuator is correctly connected to the power supply with the correct polarity. Check for loose or broken connections. A good practice is to measure the capacitance of the actuator; a significantly reduced or zero capacitance reading may indicate a damaged or disconnected device.[\[1\]](#)
 - Mechanical Restriction: Verify that the actuator's movement is not obstructed. Check for any mechanical impediments or excessive preload that might be hindering its expansion

and contraction.

- Actuator Damage: The piezoelectric ceramic may be cracked or otherwise damaged due to over-voltage, excessive mechanical stress, or thermal shock. Visually inspect the actuator for any signs of physical damage. Measuring the capacitance can also help diagnose damage; a change in capacitance often indicates a compromised actuator.[\[1\]](#)
- Loss of Polarization: The piezoelectric properties of the actuator can be diminished or lost if subjected to a high negative electric field, excessive temperatures, or high compressive forces.[\[2\]](#) If depolarization is suspected, the actuator may need to be re-poled, which typically involves applying a high DC electric field at an elevated temperature. Consult the manufacturer's specifications for the appropriate poling procedure.

Issue 2: Inconsistent or Unstable Actuator Performance

- Symptom: The actuator's displacement varies over time, or its behavior is erratic.
- Possible Causes & Solutions:
 - Self-Heating: High-frequency operation can lead to self-heating of the PZT material, which in turn affects its piezoelectric properties and can lead to thermal breakdown.[\[2\]](#) Monitor the actuator's temperature during operation. If it exceeds the manufacturer's recommended limits, reduce the operating frequency or voltage, or implement a cooling solution.
 - Hysteresis and Creep: PZT materials naturally exhibit hysteresis (the displacement depends on the history of the applied voltage) and creep (a slow change in displacement over time under a constant voltage). For high-precision applications, using a closed-loop control system with position feedback can compensate for these effects.
 - Environmental Factors: Changes in ambient temperature and humidity can affect actuator performance.[\[3\]](#)[\[4\]](#)[\[5\]](#) Maintaining a stable operating environment is crucial for consistent results. High humidity, in particular, can lead to electrochemical degradation and dielectric breakdown.[\[2\]](#)[\[4\]](#) Consider using hermetically sealed actuators or protective coatings in humid environments.[\[2\]](#)[\[4\]](#)

Issue 3: Actuator Failure or Short Circuit

- Symptom: The actuator ceases to function, and there may be an electrical short circuit.
- Possible Causes & Solutions:
 - Dielectric Breakdown: This can be caused by excessive voltage, high humidity leading to electromigration of metal ions, or pre-existing microcracks in the ceramic.[4] Always operate the actuator within its specified voltage range and in a controlled humidity environment.
 - Mechanical Failure (Cracking): PZT ceramics are brittle and susceptible to cracking under high tensile or shear stress.[4] This can be caused by uneven loading, torsion, bending, or voltage spikes that generate substantial inertial forces.[2] Ensure even loading and apply a mechanical preload to keep the ceramic in compression.[2][6]
 - Electrochemical Degradation: Under a DC voltage, especially in the presence of humidity, electrochemical reactions can occur, leading to material migration and eventual short-circuiting.[2]

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of PZT actuator degradation under high electric fields?

A1: The primary causes are a combination of electrical, mechanical, and environmental factors. High electric fields can lead to dielectric breakdown and material fatigue. Mechanically, PZT ceramics are brittle and prone to cracking under tensile and shear stresses.[4] Environmentally, high temperatures can cause performance degradation and depolarization, while high humidity can lead to electrochemical degradation and electrical breakdown.[2][4]

Q2: How can I extend the lifetime of my PZT actuator?

A2: To extend the lifetime, you should:

- Operate within specified limits: Do not exceed the recommended voltage, temperature, and mechanical load ratings.
- Apply a mechanical preload: This is crucial for dynamic applications to ensure the ceramic always remains in compression.[2][6] A preload of around 15 MPa is often recommended for

dynamic operation.[7][8]

- Control the operating environment: Maintain a stable temperature and low humidity. For humid environments, use hermetically sealed actuators or protective coatings.[2][4]
- Ensure proper mounting: Avoid uneven loading, torsion, and bending forces that can create stress concentrations and lead to cracking.[2]
- Use smooth drive signals: Avoid voltage spikes that can generate large inertial forces and damage the actuator.[2]

Q3: What is the effect of temperature on PZT actuator performance?

A3: Temperature has a significant impact. Initially, an increase in temperature can lead to an increase in piezoelectric properties and displacement.[3] However, higher temperatures can lead to decreased displacement under a constant preload, and operating above the Curie temperature will cause a complete loss of piezoelectric properties.[3] High operating frequencies can cause self-heating, which can degrade performance and lead to thermal breakdown.[2] For some soft PZT ceramics, properties may remain stable up to 150°C but degrade rapidly above 250°C.[9]

Q4: How does humidity affect PZT actuators?

A4: High humidity is detrimental to PZT actuators. It can lead to the migration of metal ions within the material (electromigration), which can cause dielectric breakdown and failure.[4] The presence of humidity can significantly accelerate degradation.[5] Using protective coatings or hermetically sealed actuators is recommended for operation in humid environments.[4]

Q5: Are PZT actuators suitable for applications in drug development?

A5: Yes, PZT actuators are used in various medical and drug development applications due to their precision, fast response, and compact size.[10] They are utilized in micropumps for precise fluid delivery, nanodosing systems, cell manipulation, and high-precision positioning of instrumentation in medical imaging and laser surgery.[10][11][12]

Quantitative Data Summary

The following tables summarize key quantitative data related to PZT actuator performance and degradation.

Table 1: Effect of Temperature on PZT Properties

Parameter	Temperature Range	Observation
Piezoelectric Properties (d_{33} , k_{33})	Increasing Temperature	General increase in values.[3]
Capacitance	Increasing Temperature	Increases.[3]
Displacement (no load)	Increasing Temperature	Increases.[3]
Displacement (with preload)	Increasing Temperature	Initially increases, then decreases at higher temperatures.[3]
Performance Stability (Soft PZT)	Below 150°C	Properties remain stable.[9]
Performance Degradation (Soft PZT)	Above 250°C	Rapid degradation of properties.[9]

Table 2: Recommended Operating and Preload Conditions

Parameter	Recommended Value	Rationale
Mechanical Preload (Dynamic)	15 MPa	To compensate for dynamic forces and prevent tensile stress.[7][8]
Mechanical Preload (Static)	Should not exceed 30 MPa	To avoid mechanical depolarization.[7]
Preload Spring Stiffness	< 10% of actuator stiffness	To minimize the loss of displacement.[13][14]
Tensile Load Limit	5-10% of compressive load limit	PZT ceramics are weak under tension.[13]

Experimental Protocols

Protocol 1: Measurement of Actuator Displacement

- Objective: To accurately measure the displacement of a PZT actuator as a function of the applied voltage.
- Methodology:
 - Setup:
 - Mount the PZT actuator on a stable, vibration-isolated platform.
 - Position a non-contact displacement sensor, such as a laser displacement sensor or a capacitive sensor, to measure the movement of the actuator's tip. A Linear Variable Differential Transformer (LVDT) can also be used.[15]
 - Connect the actuator to a high-voltage amplifier controlled by a function generator or a data acquisition (DAQ) system.
 - Procedure:
 - Apply a sinusoidal or triangular voltage waveform to the actuator, starting with a low amplitude and frequency.
 - Simultaneously record the applied voltage and the output from the displacement sensor using an oscilloscope or the DAQ system.
 - Gradually increase the voltage amplitude to the desired level, ensuring it does not exceed the actuator's maximum rating.
 - Plot the displacement as a function of the applied voltage to observe the actuator's response and hysteresis loop.


Protocol 2: Accelerated Lifetime Testing

- Objective: To evaluate the long-term reliability of a PZT actuator under cyclic loading.


- Methodology:
 - Setup:
 - Mount the actuator in a test fixture that allows for the application of a constant mechanical preload.
 - Connect the actuator to a high-power amplifier capable of delivering a continuous high-frequency voltage signal.
 - Implement a monitoring system to record the actuator's displacement, temperature, and electrical properties (e.g., capacitance, impedance) at regular intervals.[16]
 - Procedure:
 - Apply the desired mechanical preload to the actuator. A preload of around 18 MPa has been used in some studies.[16]
 - Drive the actuator with a sinusoidal voltage at a high frequency (e.g., 2000 Hz) to accelerate the test.[16] The voltage range should be representative of the intended application.
 - Continuously monitor the actuator's temperature and use cooling if necessary to prevent overheating.
 - Periodically pause the test to measure the actuator's stroke and other properties to track any degradation over billions of cycles.[16]

Visualizations

Below are diagrams illustrating key concepts and workflows related to PZT actuator troubleshooting and operation.

[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for reduced or no actuator displacement.

[Click to download full resolution via product page](#)

Caption: Interrelated pathways leading to PZT actuator degradation and failure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Troubleshooting - Piezo Support [support.piezo.com]
- 2. Typical Failures for Multilayer Actuators [ctscorp.com]

- 3. utoronto.scholaris.ca [utoronto.scholaris.ca]
- 4. flora.tech [flora.tech]
- 5. researchgate.net [researchgate.net]
- 6. Piezoelectric Actuators Reliability [ctscorp.com]
- 7. Forces & Stiffness [pi-usa.us]
- 8. files01.core.ac.uk [files01.core.ac.uk]
- 9. researchgate.net [researchgate.net]
- 10. he-shuai.com [he-shuai.com]
- 11. Piezo Transducers, Motion Systems for Medical Design. [pi-medical.net]
- 12. piezodirect.com [piezodirect.com]
- 13. Piezo Mechanics Design Tutorial: Piezoelectricity, Forces and Stiffness ; & [piezo.ws]
- 14. ulsis.com [ulsis.com]
- 15. sensortechcanada.com [sensortechcanada.com]
- 16. Piezoelectric multilayer actuator life test - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Mitigating degradation of PZT actuators under high electric fields]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14246246#mitigating-degradation-of-pzt-actuators-under-high-electric-fields]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com